

physical and chemical properties of Propanenitrile-25

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Compound of Interest

Compound Name: Propanenitrile-25

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An In-depth Technical Guide to the Physical and Chemical Properties of Propanenitrile

An important note on "**Propanenitrile-25**": The designation "**Propanenitrile-25**" is listed in the National Institute of Standards and Technology (NIST) database as an isotopologue of propanenitrile.^{[1][2]} An isotopologue is a molecule that has at least one atom with a different number of neutrons than the most common form. However, specific physical and chemical property data for this particular isotopologue are not detailed in publicly available literature. This guide will focus on the well-documented properties of the standard propanenitrile molecule (CAS Number: 107-12-0).

Introduction

Propanenitrile, also known as propionitrile or ethyl cyanide, is a simple aliphatic nitrile with the chemical formula $\text{CH}_3\text{CH}_2\text{CN}$.^[3] It is a colorless liquid characterized by a sweetish, ethereal odor.^{[3][4]} Propanenitrile serves as a versatile solvent and a valuable precursor in the synthesis of other organic compounds, making it significant in both laboratory and industrial settings.^{[3][5][6]} Its reactivity is primarily centered around the cyano ($-\text{C}\equiv\text{N}$) functional group, which can undergo transformations to yield various derivatives such as carboxylic acids and primary amines.^[5]

Physical and Spectroscopic Properties

The physical and spectroscopic data for propanenitrile are summarized below. These properties are crucial for its handling, purification, and identification.

Physical Properties

The fundamental physical constants for propanenitrile are presented in Table 1.

Property	Value	Reference(s)
IUPAC Name	Propanenitrile	[4]
Synonyms	Propionitrile, Ethyl cyanide, Cyanoethane	[1][3][4]
CAS Number	107-12-0	[1][3]
Molecular Formula	C ₃ H ₅ N	[3][7]
Molar Mass	55.08 g·mol ⁻¹	[1][3][4]
Appearance	Colorless liquid	[3][4]
Odor	Sweetish, pleasant, ethereal	[3][4]
Density	0.772 g/mL at 25 °C	[3][7]
Melting Point	-93 °C to -86 °C	[3][7]
Boiling Point	97 °C	[3][7]
Flash Point	2 °C (Closed Cup)	[4]
Refractive Index (n _D ²⁰)	1.366	[3][7]

Solubility

Propanenitrile is a polar aprotic solvent.[4] Its solubility in water and common organic solvents is a key characteristic for its application in chemical reactions.[5]

Solvent	Solubility	Reference(s)
Water	10-11.9 g/100 mL at 20-23 °C (Good)	[3] [4] [7]
Ethanol	Miscible	[4] [5]
Diethyl Ether	Miscible	[4] [5]
Ketones	Soluble	[5]
Dimethylformamide	Miscible	[7]

Spectroscopic Data

Spectroscopic analysis is essential for the structural elucidation and purity assessment of propanenitrile.

Spectroscopy	Key Data / Peaks	Reference(s)
Infrared (IR)	Data available on NIST WebBook	[1] [2]
¹ H NMR	δ ~1.30 ppm (triplet, 3H, -CH ₃), δ ~2.36 ppm (quartet, 2H, -CH ₂ -)	[8]
Mass Spectrometry (MS)	Molecular Ion (M ⁺) peak at m/z = 55	[1]

Chemical Properties and Reactivity

The chemical behavior of propanenitrile is dominated by the electrophilic carbon atom and the nucleophilic nitrogen atom of the nitrile group. It is incompatible with strong acids, bases, oxidizing agents, and reducing agents.[\[4\]](#)[\[9\]](#)

Hydrolysis

Nitriles can be hydrolyzed to produce carboxylic acids. This reaction can be catalyzed by either an acid or a base and typically requires heating.[\[9\]](#) The process occurs in two stages, with an

amide intermediate being formed first.[10][11]

- **Acid-Catalyzed Hydrolysis:** Propanenitrile is heated with a dilute acid, such as aqueous sulfuric or hydrochloric acid, to yield propanoic acid and an ammonium salt.[10][12][13]
- **Base-Catalyzed Hydrolysis:** Heating propanenitrile with an aqueous base, like sodium hydroxide, produces a salt of the carboxylic acid (sodium propanoate) and ammonia.[11][12] Subsequent acidification is required to isolate the free propanoic acid.[12]

Reduction

The carbon-nitrogen triple bond in propanenitrile can be reduced to form a primary amine or, under different conditions, an aldehyde.

- **Reduction to Primary Amines:** Propanenitrile can be reduced to propylamine ($\text{CH}_3\text{CH}_2\text{CH}_2\text{NH}_2$) using strong reducing agents like lithium tetrahydridoaluminate (LiAlH_4) in an ether solvent, followed by an acidic workup.[14][15] Catalytic hydrogenation using hydrogen gas with a metal catalyst (such as palladium, platinum, or Raney nickel) at elevated temperature and pressure also yields the primary amine.[14][16]
- **Reduction to Aldehydes:** The use of a milder reducing agent, such as diisobutylaluminium hydride (DIBAL-H), allows for the partial reduction of the nitrile. Subsequent hydrolysis of the resulting imine intermediate yields propanal.[15][16]

Experimental Protocols

The following sections detail common laboratory procedures involving propanenitrile.

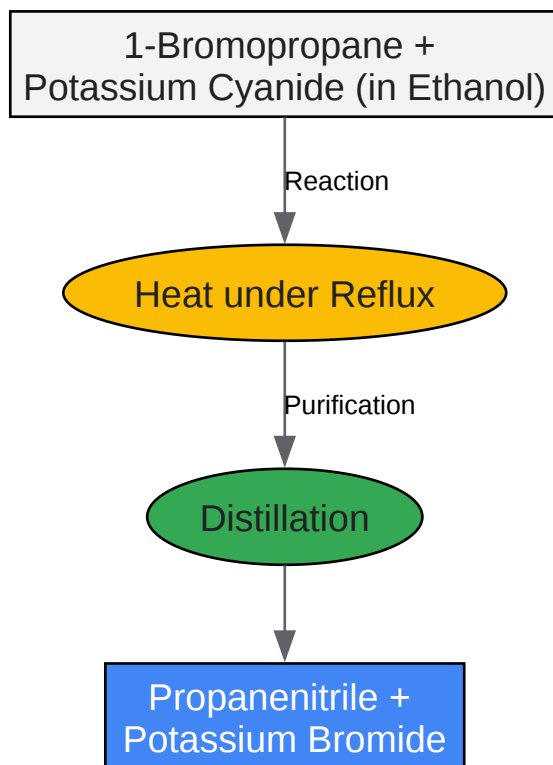
Synthesis of Propanenitrile from 1-Bromopropane

This method illustrates a nucleophilic substitution reaction to form a new carbon-carbon bond.

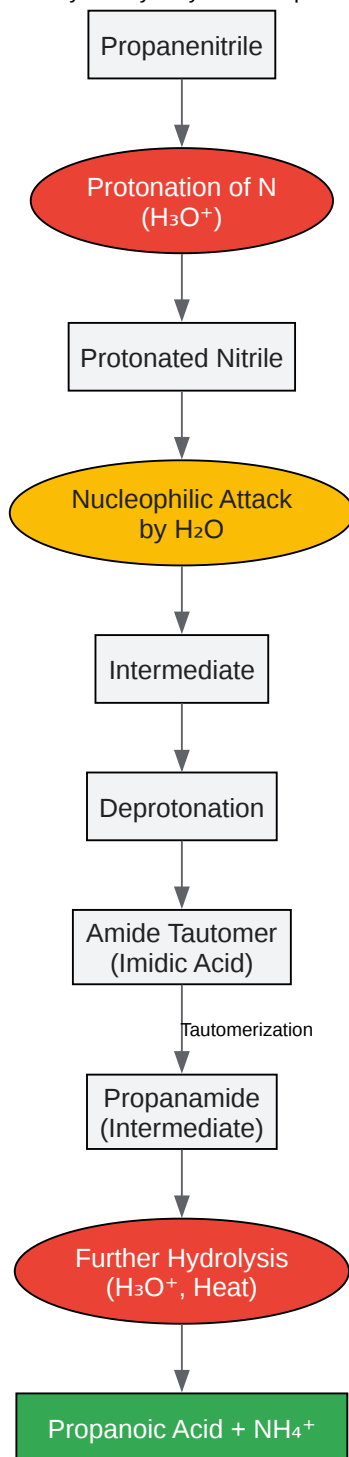
- **Reaction:** $\text{CH}_3\text{CH}_2\text{CH}_2\text{Br} + \text{KCN} \rightarrow \text{CH}_3\text{CH}_2\text{CN} + \text{KBr}$
- **Methodology:** A solution of potassium cyanide in ethanol is prepared. 1-bromopropane is added to this solution. The mixture is heated under reflux. Heating under reflux involves heating the mixture in a flask with a condenser attached vertically to prevent the loss of volatile reactants and products.[17] The ethanolic solvent is crucial, as the presence of water

can lead to the formation of propan-1-ol as a side product.^[17] After the reaction is complete, the product, propanenitrile, is separated from the reaction mixture by distillation.

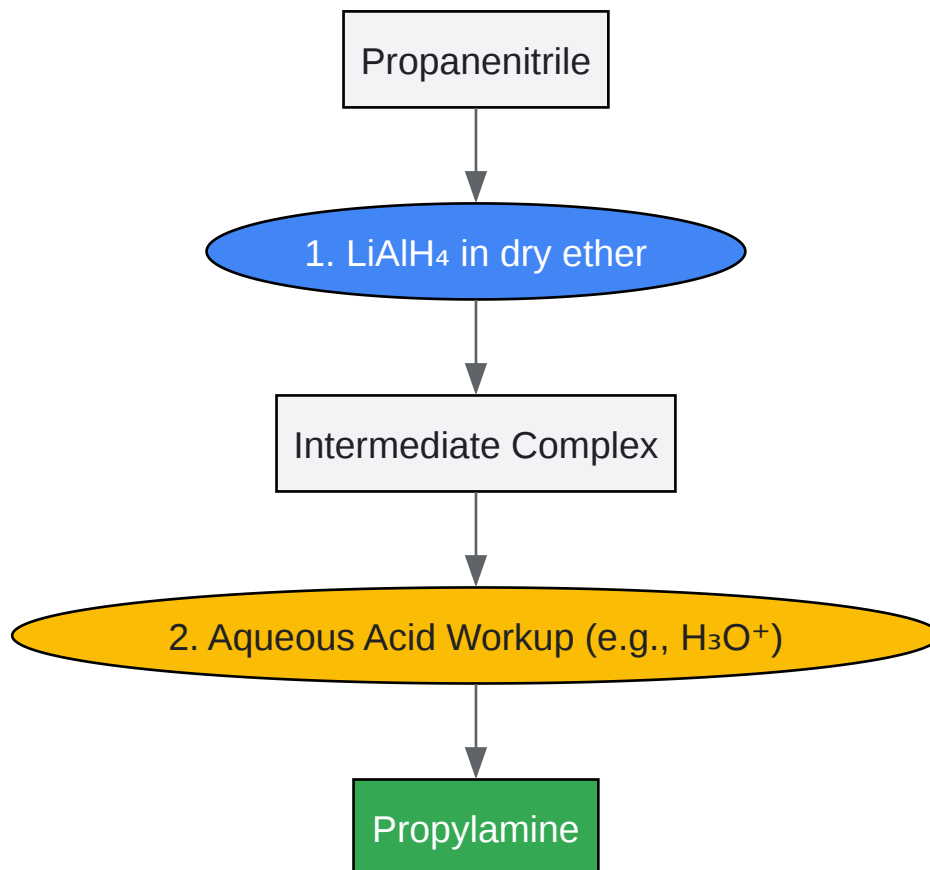
Synthesis of Propanenitrile via Nucleophilic Substitution



Acid-Catalyzed Hydrolysis of Propanenitrile



Reduction of Propanenitrile to Propylamine



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